

Synthesis methods for deuterated dimethyl trisulfide.

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Compound of Interest

Compound Name: Dimethyl-d6 Trisulfide

Cat. No.: B584904

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An In-depth Technical Guide to the Synthesis of Deuterated Dimethyl Trisulfide (DMTS-d6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis methods for deuterated dimethyl trisulfide (DMTS-d6), a crucial internal standard for mass spectrometry-based quantitative analysis and a valuable tracer in metabolic studies. This document details the primary synthetic pathways, experimental protocols, and relevant quantitative data to facilitate its preparation in a laboratory setting.

Introduction

Dimethyl trisulfide (DMTS) is a volatile organosulfur compound found in various natural sources and is of interest for its biological activities. Its deuterated isotopologue, **dimethyl-d6 trisulfide** (CD_3SSCD_3), is an indispensable tool in analytical chemistry and drug metabolism studies, allowing for precise quantification of the non-deuterated compound in complex biological matrices. This guide outlines the feasible and documented methods for the synthesis of DMTS-d6.

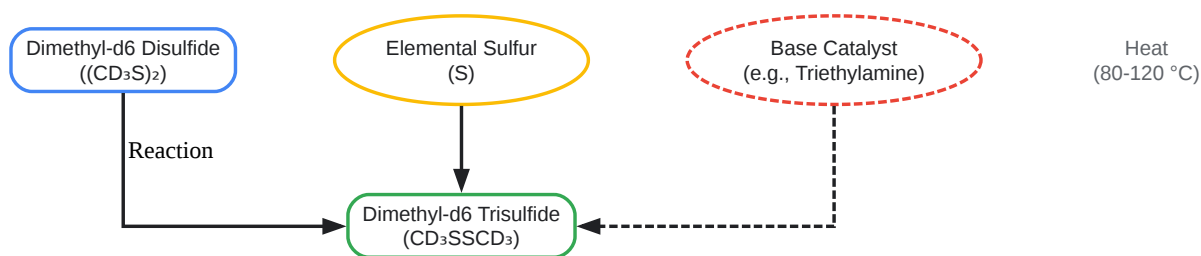
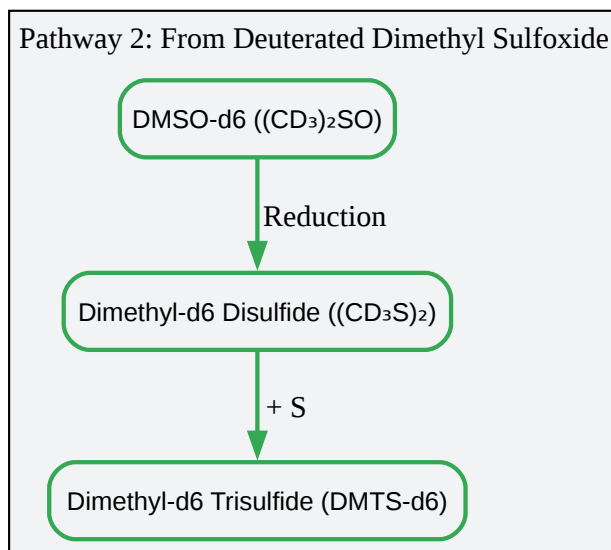
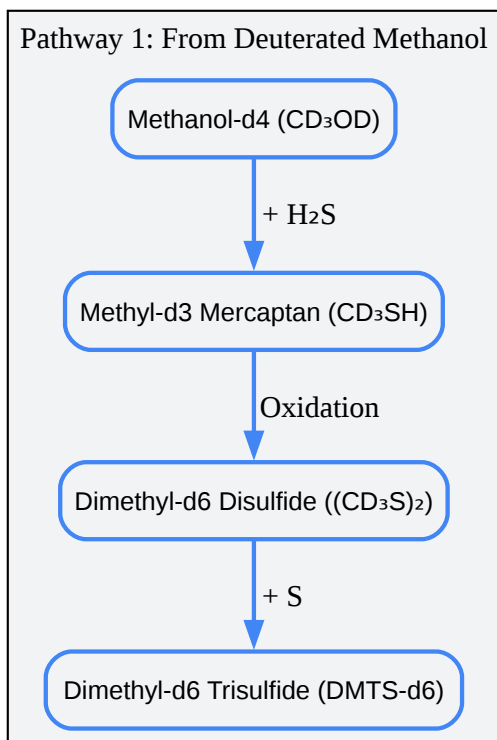
Synthetic Pathways

The synthesis of DMTS-d6 can be approached through a multi-step process, primarily involving the preparation of a deuterated C1 synthon, followed by the formation of a disulfide, and finally,

the insertion of a third sulfur atom. The most practical and well-documented approaches are illustrated below.

Overall Synthetic Workflow

The logical flow for the synthesis of DMTS-d6 typically begins with a commercially available deuterated starting material, such as deuterated methanol or deuterated dimethyl sulfoxide, to introduce the deuterium labels. This is followed by the formation of a key intermediate, deuterated dimethyl disulfide (DMDS-d6), which is then converted to the final product, DMTS-d6.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com